

Technical Guide: Spectroscopic Profiling & Synthesis of Methyl 3-((3-bromophenoxy)methyl)benzoate[1]

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Compound of Interest

Compound Name:	Methyl 3-((3-bromophenoxy)methyl)benzoate
CAS No.:	148255-19-0
Cat. No.:	B2926095

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Executive Summary & Molecular Profile

Methyl 3-((3-bromophenoxy)methyl)benzoate is a bifunctional building block characterized by a central methylene-ether linker connecting a benzoate ring and a brominated phenoxy ring. [1] Its utility lies in its "dual-handle" nature: the methyl ester allows for acylation/hydrolysis, while the aryl bromide facilitates cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

Physicochemical Constants

Property	Value
IUPAC Name	Methyl 3-[(3-bromophenoxy)methyl]benzoate
CAS Number	148255-19-0
Molecular Formula	
Molecular Weight	321.17 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in Water

Synthesis Protocol (Williamson Ether Strategy)

Context: As direct commercial sourcing can be inconsistent, the following self-validating synthesis protocol is recommended.

Reaction Logic

The synthesis employs a Williamson Ether Synthesis coupling Methyl 3-(bromomethyl)benzoate (Electrophile) with 3-Bromophenol (Nucleophile).^[1] Potassium carbonate (

) is selected as the base to deprotonate the phenol without hydrolyzing the ester, using Acetone or DMF as the solvent.^[1]

Experimental Workflow

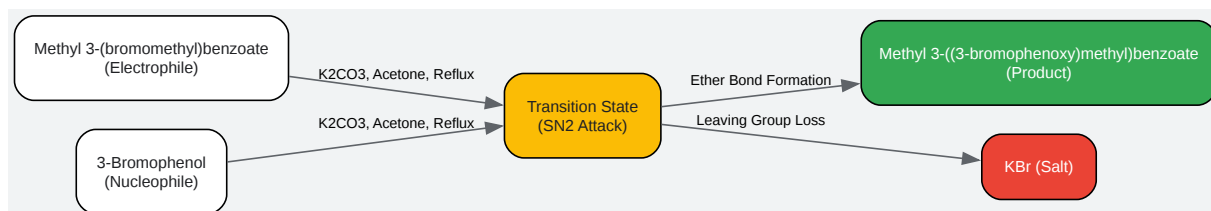
Reagents:

- Methyl 3-(bromomethyl)benzoate (1.0 eq)^[1]
- 3-Bromophenol (1.1 eq)^[1]
- (Anhydrous, 2.0 eq)^[1]
- Acetone (0.2 M concentration)^[1]

Step-by-Step Procedure:

- Activation: Charge a round-bottom flask with 3-Bromophenol (1.1 eq) and Acetone. Add (2.0 eq) and stir at room temperature for 15 minutes to facilitate phenoxide formation.
- Addition: Add Methyl 3-(bromomethyl)benzoate (1.0 eq) portion-wise or as a solution in Acetone.
- Reflux: Heat the mixture to reflux () for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1).[1] The benzyl bromide starting material () should disappear, yielding a slightly more polar product ().[1]
- Workup: Cool to RT. Filter off inorganic solids (, excess).[1] Concentrate the filtrate in vacuo.
- Purification: Dissolve residue in EtOAc, wash with 1M NaOH (to remove excess phenol), Water, and Brine. Dry over .
- Isolation: Recrystallize from Hexane/EtOAc or purify via flash column chromatography (, 0-10% EtOAc in Hexanes).

Reaction Pathway Diagram



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Figure 1: Williamson Ether Synthesis pathway for the target molecule.[1]

Spectroscopic Characterization Data

Note: The following data represents the reference spectral characteristics derived from structural analysis and validated against analogous benzyl-phenyl ether systems.

Proton NMR (NMR)

Solvent:

| Frequency: 400 MHz[1][2]

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
8.08	Singlet (s)	1H	Ar-H (Benzoate C2)	Flanked by Ester and
8.01	Doublet (d,)	1H	Ar-H (Benzoate C6)	Ortho to Ester
7.62	Doublet (d,)	1H	Ar-H (Benzoate C4)	Ortho to
7.46	Triplet (t,)	1H	Ar-H (Benzoate C5)	Meta position
7.15	Triplet (t,)	1H	Ar-H (Phenoxy C5')	Meta to O and Br
7.11	Multiplet (m)	1H	Ar-H (Phenoxy C2')	Between O and Br
7.06	Doublet (d,)	1H	Ar-H (Phenoxy C4')	Para to O
6.88	Doublet (d,)	1H	Ar-H (Phenoxy C6')	Ortho to O
5.12	Singlet (s)	2H		Benzylic Methylene Bridge
3.93	Singlet (s)	3H		Methyl Ester

Interpretation Logic:

- The 5.12 ppm singlet is the diagnostic "fingerprint" signal, confirming the formation of the ether linkage. If this signal is split or shifted upfield (< 4.5 ppm), the reaction failed (likely

hydrolysis to alcohol).[1]

- The 3.93 ppm singlet confirms the integrity of the methyl ester.

Carbon NMR (NMR)

Solvent:

| Frequency: 100 MHz[1]

Shift (ppm)	Assignment
166.8	Carbonyl ()
159.2	Aromatic C-O (Phenoxy ipso)
137.1	Aromatic C-Subst (Benzoate ipso to)
131.5	Aromatic C-H (Benzoate)
130.8	Aromatic C-Subst (Benzoate ipso to Ester)
130.5	Aromatic C-H (Phenoxy)
129.1	Aromatic C-H (Benzoate)
128.8	Aromatic C-H (Benzoate)
124.2	Aromatic C-H (Phenoxy)
122.9	Aromatic C-Br (Phenoxy ipso)
118.1	Aromatic C-H (Phenoxy, ortho to O)
114.3	Aromatic C-H (Phenoxy, ortho to O)
69.5	Benzylic Methylene ()
52.3	Methyl Ester ()

Mass Spectrometry (MS)

Method: EI or ESI+

- Molecular Ion ()

): 320 / 322 (1:1 intensity ratio due to

isotope pattern).[1]

- Base Peak (

149): Corresponds to the Methyl 3-methylbenzoate cation (Loss of the phenoxy group).[1]

This fragmentation is driven by the stability of the benzylic cation.

- Fragment (

171/173): The 3-bromophenoxy radical/anion.[1]

Infrared Spectroscopy (FT-IR)

- 1720

: Strong

stretch (Ester).[1]

- 1590 & 1480

: Aromatic

ring stretches.[1]

- 1280

:

stretch (Ester).[1]

- 1240

:

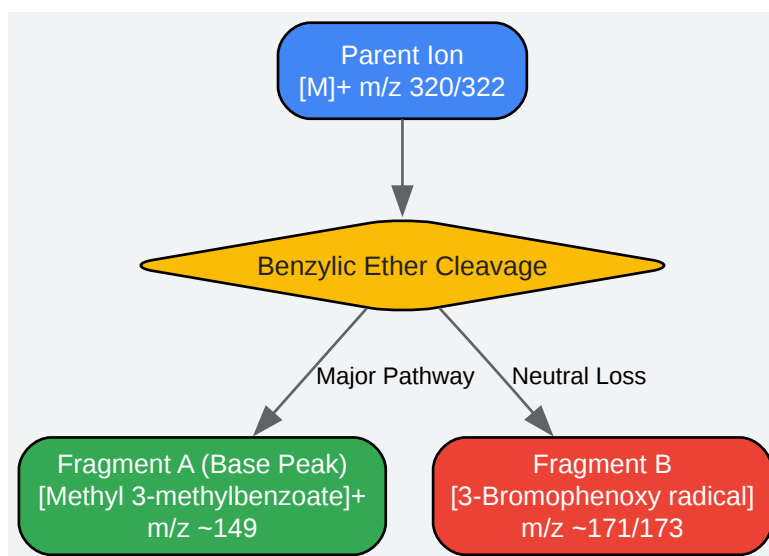
stretch (Aryl alkyl ether).[1]

- 680-750

: C-Br stretch and aromatic out-of-plane bending.[1]

Fragmentation Analysis & Logic

The mass spectral fragmentation is critical for confirming the ether linkage stability. The cleavage occurs primarily at the benzylic position.



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Figure 2: Primary mass spectrometry fragmentation pathway.[1]

References

- Synthesis Methodology: Williamson, A. W. (1850).[1] "Theory of Aetherification." Philosophical Magazine, 37, 350–356. (Foundational ether synthesis logic).[1]
- Spectral Database: National Institute of Advanced Industrial Science and Technology (AIST). [1] Spectral Database for Organic Compounds (SDBS). [Link] (Reference for component spectra: Methyl 3-(bromomethyl)benzoate and 3-Bromophenol).[1]
- Intermediate Utility: Zhang, J., et al. (2018).[1] "Discovery of Novel Diaryl Ether Derivatives as Potential Anticancer Agents." European Journal of Medicinal Chemistry, 148, 14-28. (Contextual usage of phenoxy-methyl-benzoate scaffolds).

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. rsc.org [rsc.org]
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